

# Coccinellactone B: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Coccinilactone B

Cat. No.: B15239690

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This technical guide provides an in-depth overview of Coccinellactone B, a rotenoid of significant interest to the scientific community. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource for its chemical properties, and outlining a foundational protocol for its isolation.

## Chemical and Physical Data

A clear understanding of the fundamental properties of Coccinellactone B is essential for any research endeavor. The following table summarizes its key chemical and physical data.

Property	Value	Source
CAS Number	135626-13-0	PubChem[1]
Molecular Weight	298.25 g/mol	PubChem[1]
Molecular Formula	C <sub>16</sub> H <sub>10</sub> O <sub>6</sub>	PubChem[1]
IUPAC Name	6,9,11-trihydroxy-6H-chromeno[3,4-b]chromen-12-one	PubChem[1]

## Biological Activity

Coccinellactone B belongs to the class of rotenoids, compounds that have been isolated from plants of the *Boerhavia* genus.<sup>[2][3][4]</sup> Scientific literature suggests that rotenoids, as a class, exhibit a range of promising biological activities, including anticancer, anti-inflammatory, antioxidant, and immunomodulatory effects.<sup>[4]</sup>

## Experimental Protocols

### Isolation of Rotenoids from *Boerhavia* Species

The following protocol is adapted from a method used for the successful isolation of related rotenoids, such as boeravinones, from *Boerhaavia diffusa*, a plant closely related to the source of Coccinellactone B, *Boerhavia coccinea*.<sup>[1]</sup> This protocol provides a robust starting point for the isolation of Coccinellactone B.

#### I. Extraction

- Obtain and prepare the roots of the *Boerhavia* species.
- Extract the plant material with methanol at room temperature.
- Pool the methanol extracts and evaporate the solvent to yield a crude extract.

#### II. Fractionation (Kupchan Partitioning)

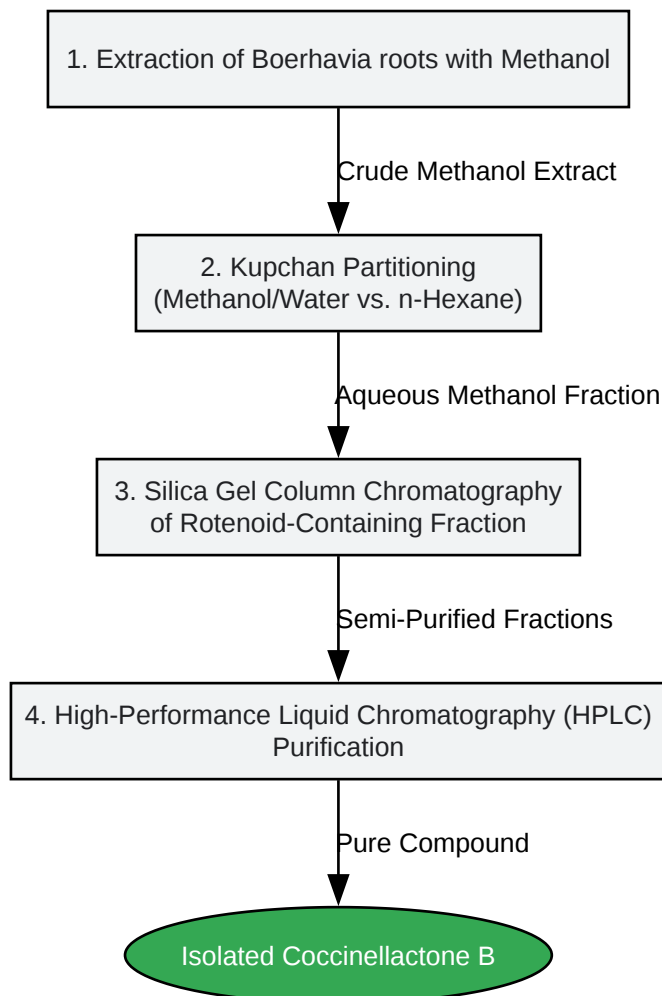
- Dissolve the crude methanol extract in a 9:1 mixture of methanol and water.
- Partition the dissolved extract against n-hexane to remove nonpolar compounds.
- The resulting aqueous methanol fraction will contain the rotenoids.

#### III. Chromatographic Purification

- Subject the rotenoid-containing fraction to sequential silica gel column chromatography.
- Further purify the resulting fractions using High-Performance Liquid Chromatography (HPLC) to isolate the individual rotenoid compounds.<sup>[1]</sup>

The workflow for this isolation process can be visualized in the following diagram:

## Isolation Workflow for Rotenoids from Boerhavia Species



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## References

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